

Citraconimide: Chemical Profile and Polymerization Data

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Compound Focus: Citraconimide

CAS No.: 1072-87-3

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Citraconimide is a 1,1,2-trisubstituted ethylenic monomer with the molecular formula $C_5H_5NO_2$ [1]. The following tables summarize its key characteristics and polymerization research findings.

- Basic Chemical Identifiers** | Property | Detail | | :--- | :--- | | **IUPAC Name** | **Citraconimide** | | **Molecular Formula** | $C_5H_5NO_2$ [1] | | **PubChem CID** | 95941 [1] | | **Moiety** | A polymerizable 1,1,2-trisubstituted ethylene [2] |
- Radical Polymerization of N-Substituted Citraconimides** The radical polymerization behavior of various N-substituted **citraconimides** has been studied. The table below summarizes the conditions and outcomes for different substituents [2].

N-Substituent	Polymerization Conditions	Molecular Weight (Mw)	Notes
Alkyl (e.g., Isopropyl)	In bulk, 60°C	6,800 - 10,000	N-methyl and N-ethyl derivatives did not form polymers under these conditions.
Phenyl	In benzene, 60°C or in bulk, 120°C	700 - 2,000	Yields polymers with relatively low molecular weights.

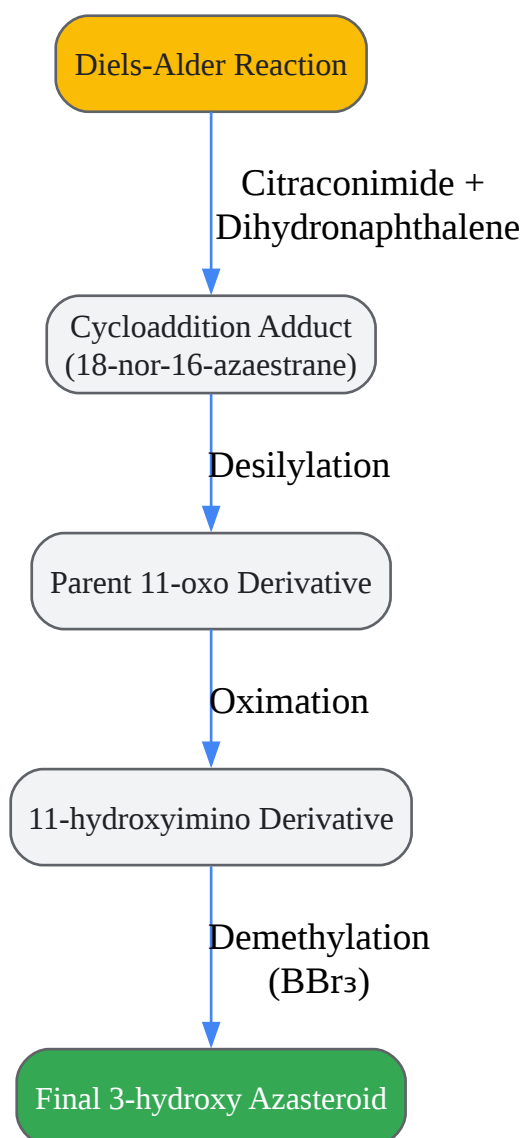
N-Substituent	Polymerization Conditions	Molecular Weight (Mw)	Notes
Isopropyl	--	--	Initial decomposition temp: 309°C; Max decomposition temp: 365°C (lower than corresponding maleimide polymer) [2].

Key Research Applications and Protocols

A significant application of **citraconimide** in research is its use as a dienophile in the **Diels-Alder reaction** to synthesize azasteroids, which are steroidal analogs where a carbon atom is replaced by nitrogen [3] [4].

- **Experimental Protocol: Synthesis of Azasteroids via Diels-Alder Reaction** This protocol outlines the key steps for using **citraconimide** in the synthesis of 18-nor-16-azaestrane derivatives [3].
- **Reaction Setup:** Conduct a Diels-Alder cycloaddition between **citraconimide** and a 1-(1-trialkylsiloxyvinyl)-3,4-dihydronaphthalene derivative.
- **Product Isolation:** Isolate the resulting 18-nor-16-azaestrane derivatives, which typically possess an 8 β , 13 β , and 14 β stereochemical orientation.
- **Downstream Transformations:**
 - **Desilylation:** Treat the initial product to remove the trialkylsiloxy group, yielding the parent 11-oxo derivative.
 - **Oximation:** Convert the 11-oxo group to an 11-hydroxyimino derivative.
 - **Demethylation:** Cleave a 3-methoxy group using reagents like BBr₃ to produce 3-hydroxy derivatives. The stereochemistry of the steroidal skeleton remains unchanged during these transformations [3].
- **Characterization:** Elucidate the stereochemistry of the final products using spectroscopic methods and compare the data with computational models and known natural estrane derivatives [3].

The diagram below illustrates this multi-step synthetic workflow.



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Research Context and Future Directions

The synthesis of azasteroids is a key area of research because introducing a nitrogen atom into the steroid skeleton can significantly alter its physiological activity and create new biological precursors with potential for pharmaceutical development [4]. The Diels-Alder reaction involving **citraconimide** provides a valuable route to these "unnatural" steroid analogs [3].

It is important to note that the core research data on **citraconimide**'s polymerization is from the 1990s, and its application in azasteroid synthesis is from the mid-2000s [2] [3]. This suggests that recent research trends

may have shifted.

Suggestions for Further Investigation

To build upon this information, you may find the following avenues helpful:

- **Explore Biological Activity:** Investigate the specific anticancer or other pharmacological activities of the synthesized azasteroids, as this is a primary motivation for their development [4].
- **Refine Synthetic Methods:** Look into more recent publications concerning Diels-Alder reactions or the synthesis of heterocyclic steroids to find potential methodological improvements.
- **Investigate New Polymers:** Search for research on copolymers that use **citraconimide** as a co-monomer to impart specific properties like thermal stability or functionality.

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References

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